

# Application Notes: Investigating Optic Nerve Head Blood Flow with Carteolol

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## Compound of Interest

Compound Name: Carteolol

Cat. No.: B1214276

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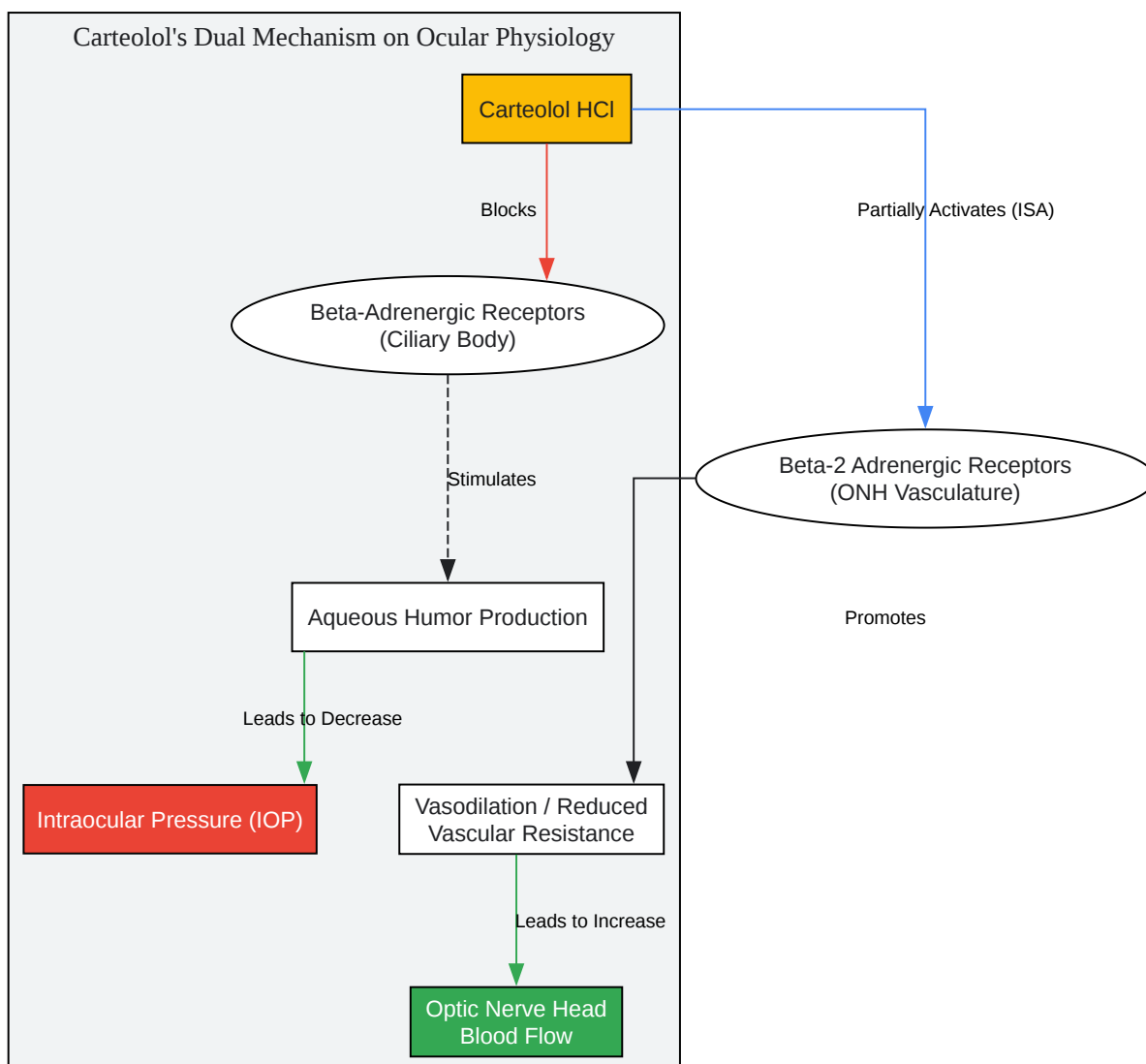
## Introduction

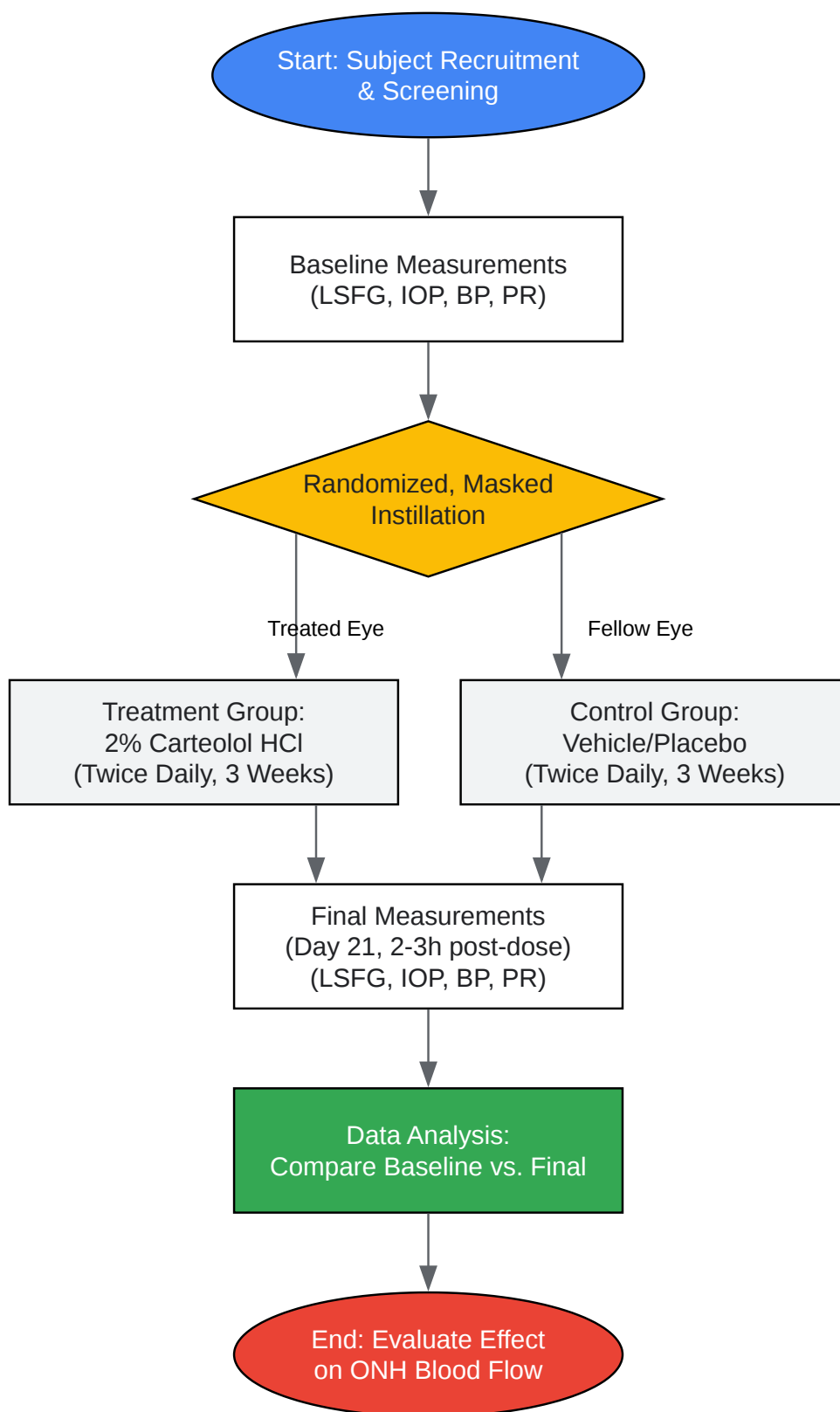
**Carteolol** hydrochloride is a non-selective beta-adrenergic receptor antagonist used in the treatment of open-angle glaucoma and ocular hypertension.[1] Its primary mechanism of action involves the reduction of intraocular pressure (IOP) by decreasing the production of aqueous humor in the ciliary body.[1][2][3] Beyond its IOP-lowering effects, studies have indicated that long-term topical administration of **carteolol** may increase blood flow in the optic nerve head (ONH).[4][5] This unique property makes **carteolol** a valuable pharmacological tool for researchers, scientists, and drug development professionals studying ocular hemodynamics, particularly in the context of glaucomatous optic neuropathy. These notes provide an overview of **carteolol**'s mechanism, protocols for its application in research, and a summary of key quantitative findings.

## Mechanism of Action

**Carteolol** is a non-selective beta-1 and beta-2 adrenergic receptor blocker.[6] The blockade of beta-adrenergic receptors in the ciliary body leads to a reduction in aqueous humor production, thereby lowering IOP.[1] A distinguishing feature of **carteolol** is its intrinsic sympathomimetic activity (ISA), which refers to its ability to partially activate  $\beta$ -adrenergic receptors.[1][7] This ISA is thought to be mediated by beta-2 adrenoceptors and may contribute to its effects on ocular blood flow.[8] The increase in ONH blood flow observed with **carteolol** is hypothesized to result from a reduction in vascular resistance in the ONH.[9] Some research also suggests that the

hypotensive activity of **carteolol** could be linked to an increase in the basal release of relaxing factors, such as nitric oxide, from the vascular endothelium.[[10](#)]





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